

Application Notes and Protocols for PK7088

Stock Solution Preparation

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Compound of Interest

Compound Name: PK7088

Cat. No.: B1139272

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These application notes provide detailed protocols for the preparation of **PK7088** stock solutions for use in both in vitro and in vivo research applications. **PK7088** is a pyrazole-containing compound that acts as a reactivator of mutant p53, specifically targeting the Y220C mutation, thereby restoring its tumor suppressor functions.[1][2][3] Accurate preparation of stock solutions is critical for obtaining reliable and reproducible experimental results.

Chemical Properties and Solubility

A summary of the key chemical and solubility properties of **PK7088** is presented in the table below.

Property	Value	Reference
Molecular Formula	C ₁₄ H ₁₃ N ₃	[4]
Molecular Weight	223.28 g/mol	
CAS Number	1446352-67-5	[4]
In Vitro Solubility	200 mg/mL in DMSO (895.78 mM)	[1]
In Vivo Formulations	Soluble in various co-solvent systems	[1]

Experimental Protocols

In Vitro Stock Solution Preparation

This protocol outlines the preparation of a high-concentration stock solution of **PK7088** in Dimethyl Sulfoxide (DMSO) for use in cell-based assays.

Materials:

- **PK7088** powder
- Anhydrous/hygroscopic-free DMSO
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Ultrasonic bath

Protocol:

- **Weighing:** Accurately weigh the desired amount of **PK7088** powder.
- **Dissolution:** Add the appropriate volume of newly opened DMSO to achieve the desired concentration (e.g., for a 200 mg/mL stock, add 5 µL of DMSO to 1 mg of **PK7088**).
- **Mixing:** Vortex the solution thoroughly to facilitate dissolution.
- **Sonication:** If necessary, use an ultrasonic bath to ensure the compound is completely dissolved.^[1]
- **Aliquoting:** To avoid repeated freeze-thaw cycles which can lead to product inactivation, aliquot the stock solution into single-use volumes in sterile microcentrifuge tubes.^[1]
- **Storage:** Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).^[1]

In Vivo Stock Solution and Formulation Preparation

For animal studies, **PK7088** can be formulated in various co-solvent systems to ensure solubility and bioavailability. Three common protocols are provided below. It is recommended to prepare working solutions for in vivo experiments freshly on the day of use.[\[1\]](#)

Protocol 1: DMSO/PEG300/Tween-80/Saline Formulation

This formulation yields a clear solution at a concentration of 5 mg/mL.[\[1\]](#)

Materials:

- **PK7088**
- DMSO
- PEG300
- Tween-80
- Saline

Protocol:

- Prepare a 50 mg/mL stock solution of **PK7088** in DMSO.
- In a sterile tube, add 10% of the final volume of the DMSO stock solution.
- Add 40% of the final volume of PEG300 and mix thoroughly.
- Add 5% of the final volume of Tween-80 and mix until the solution is clear.
- Add 45% of the final volume of saline to reach the final desired volume and mix well.
- If precipitation occurs, gentle heating and/or sonication can be used to aid dissolution.[\[1\]](#)

Protocol 2: DMSO/SBE- β -CD/Saline Formulation

This protocol also produces a 5 mg/mL clear solution.[\[1\]](#)

Materials:

- **PK7088**
- DMSO
- SBE- β -CD (Sulfobutylether- β -cyclodextrin)
- Saline

Protocol:

- Prepare a 50 mg/mL stock solution of **PK7088** in DMSO.
- Prepare a 20% SBE- β -CD solution in saline.
- In a sterile tube, add 10% of the final volume of the DMSO stock solution.
- Add 90% of the final volume of the 20% SBE- β -CD in saline solution.
- Mix thoroughly until a clear solution is obtained. Use of an ultrasonic bath may be necessary.
[\[1\]](#)

Protocol 3: DMSO/Corn Oil Formulation

This formulation is suitable for oral or subcutaneous administration and yields a 5 mg/mL clear solution.[\[1\]](#)

Materials:

- **PK7088**
- DMSO
- Corn Oil

Protocol:

- Prepare a 50 mg/mL stock solution of **PK7088** in DMSO.
- In a sterile tube, add 10% of the final volume of the DMSO stock solution.

- Add 90% of the final volume of corn oil.
- Mix thoroughly until the solution is clear. An ultrasonic bath may be required.[\[1\]](#)

Quantitative Data Summary

The following tables provide a quick reference for preparing different concentrations of **PK7088** stock solutions in DMSO.

Molarity Calculator for **PK7088** (MW: 223.28 g/mol)

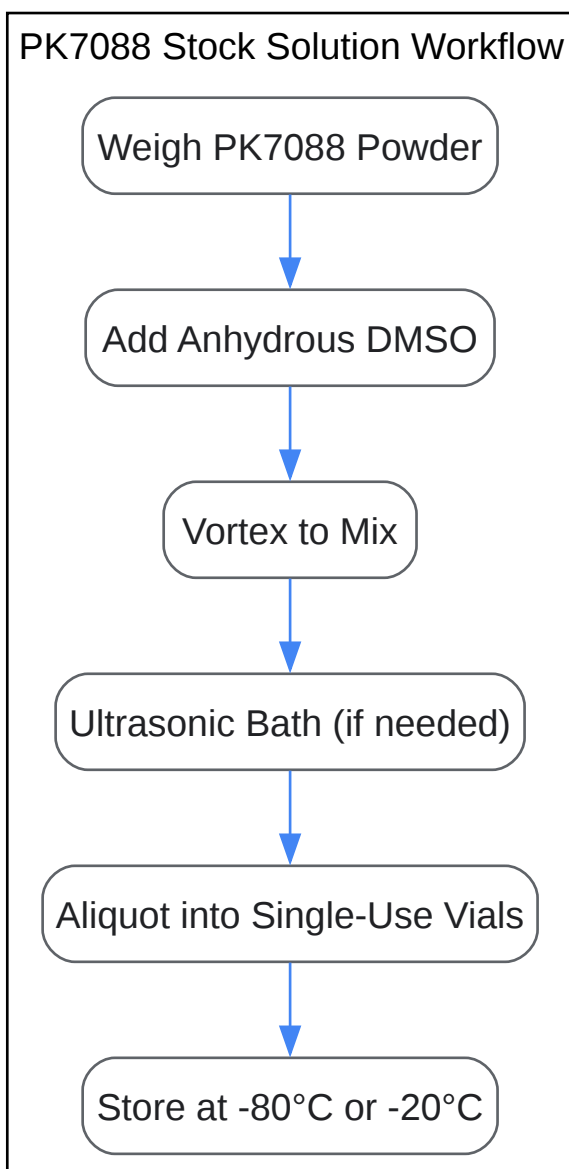
Desired Concentration (mM)	Mass of PK7088 for 1 mL Stock
1	0.223 mg
5	1.116 mg
10	2.233 mg
50	11.164 mg
100	22.328 mg

Volume of DMSO for Preparing Stock Solutions

Mass of PK7088	Volume of DMSO for 1 mM Stock	Volume of DMSO for 10 mM Stock	Volume of DMSO for 100 mM Stock
1 mg	4.4789 mL	0.4479 mL	0.0448 mL
5 mg	22.3944 mL	2.2394 mL	0.2239 mL
10 mg	44.7888 mL	4.4789 mL	0.4479 mL

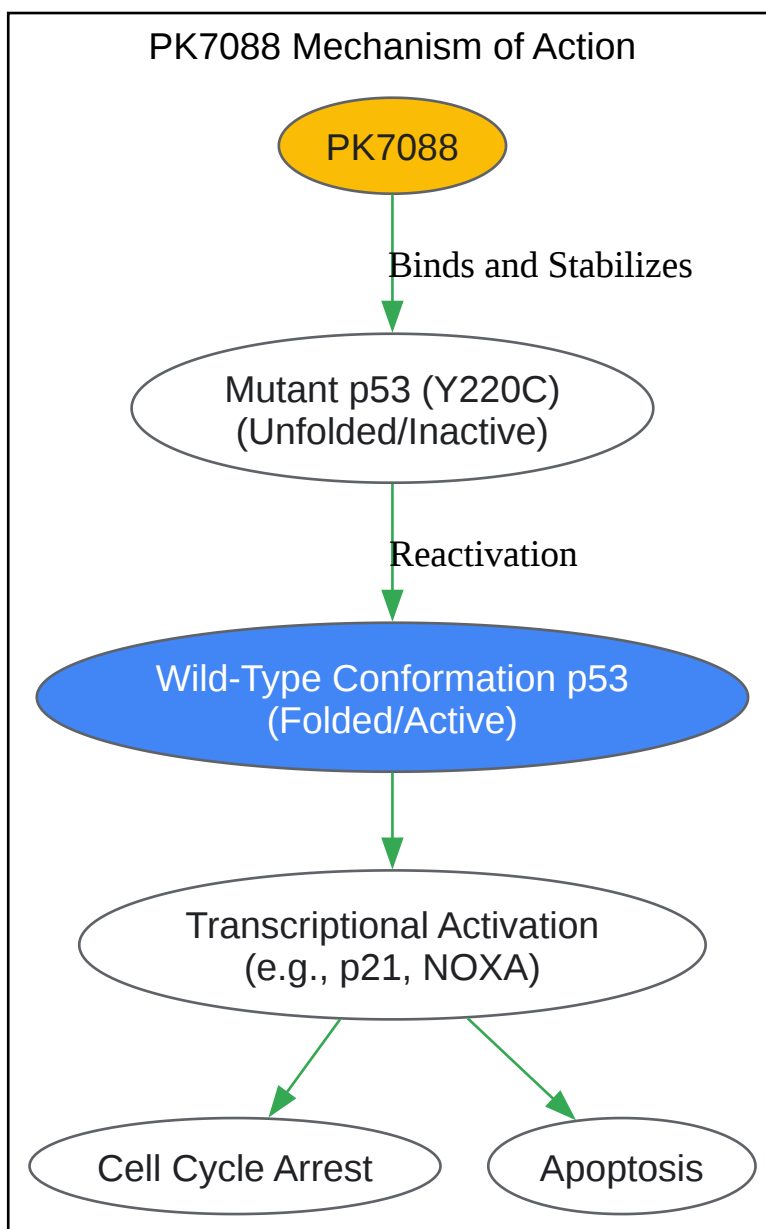
Visualizations

The following diagrams illustrate the experimental workflow for preparing a **PK7088** stock solution and the signaling pathway it targets.



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Caption: Workflow for preparing **PK7088** stock solution.



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Caption: Reactivation of mutant p53 by **PK7088**.

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